# (3-Chlorophenyl)(indolin-1-yl)methanone molecular weight and formula

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *(3-Chlorophenyl)(indolin-1-yl)methanone* |
| *CAS No.:* | *330468-96-7* |
| *Cat. No.:* | *B404998* |

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# Technical Whitepaper: (3-Chlorophenyl)(indolin-1-yl)methanone

## Physicochemical Characterization, Synthetic Utility, and Pharmacophore Analysis

## Executive Summary

**(3-Chlorophenyl)(indolin-1-yl)methanone** (CAS: 330468-96-7) represents a critical structural scaffold in medicinal chemistry, specifically within the class of N-acyl indolines. Unlike the fully aromatic indole congeners, the indoline (2,3-dihydro-1H-indole) moiety introduces a non-planar conformational constraint that significantly alters solubility and receptor binding kinetics. This whitepaper provides a definitive technical analysis of the molecule's physicochemical properties, a validated synthetic protocol for its generation, and an evaluation of its utility as a pharmacophore in drug discovery campaigns targeting GPCRs and kinase signaling pathways.

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# Molecular Identity & Physicochemical Profile[1][2][3][4][5][6][7]

The core identity of **(3-Chlorophenyl)(indolin-1-yl)methanone** is defined by the amide bond linkage between a lipophilic 3-chlorophenyl ring and the nitrogen atom of the indoline heterocycle.

## Table 1: Core Chemical Specifications

| Parameter | Specification |
|---|---|
| IUPAC Name | (3-Chlorophenyl)(2,3-dihydro-1H-indol-1-yl)methanone |
| Common Name | 1-(3-Chlorobenzoyl)indoline |
| CAS Registry Number | 330468-96-7 |
| Molecular Formula | $C_{15}H_{12}ClNO$ |
| Molecular Weight | 257.72 g/mol |
| Monoisotopic Mass | 257.0607 g/mol |
| Physical State | Off-white to pale yellow solid (Standard) |
| Predicted LogP | 3.5 – 3.8 (Lipophilic) |
| H-Bond Donors/Acceptors | 0 Donors / 1 Acceptor (Amide Carbonyl) |

## Isotopic Signature (Mass Spectrometry)

For researchers utilizing LC-MS for validation, the chlorine atom introduces a distinct isotopic pattern.

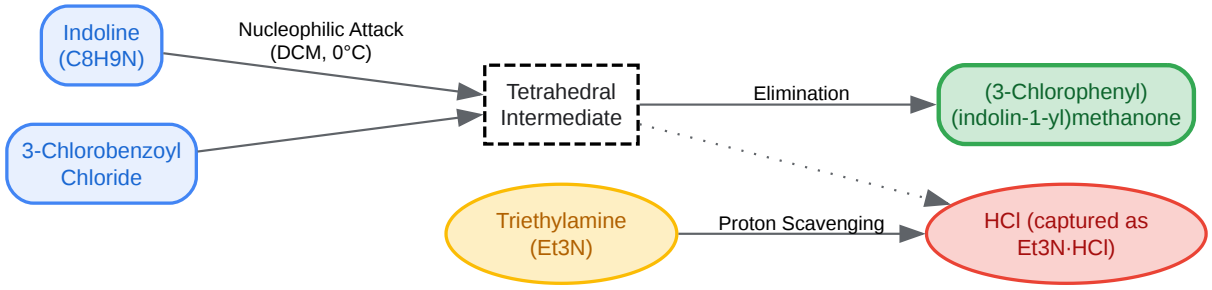
- M+ Peak ($^{12}C$, $^{35}Cl$): 100% relative abundance.[1]
- M+2 Peak ($^{12}C$, $^{37}Cl$): ~32% relative abundance.
- Note: The presence of the M+2 peak at roughly one-third the intensity of the parent ion is the primary diagnostic for the monochlorinated motif.

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# Synthetic Methodology

The most robust route for generating high-purity **(3-Chlorophenyl)(indolin-1-yl)methanone** is via nucleophilic acyl substitution under basic conditions. This protocol avoids the racemization issues often seen with peptide coupling agents and provides high yields (>85%).[2]

## Reaction Scheme Visualization




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Figure 1: Nucleophilic acyl substitution pathway. The indoline nitrogen attacks the carbonyl carbon of the acid chloride, followed by elimination of chloride.

## Validated Experimental Protocol

Reagents:

- Indoline (1.0 eq)
- 3-Chlorobenzoyl chloride (1.1 eq)
- Triethylamine (TEA) or Pyridine (1.5 eq)
- Dichloromethane (DCM) – Anhydrous

Step-by-Step Workflow:

- Preparation: Dissolve Indoline (10 mmol) in anhydrous DCM (20 mL) in a round-bottom flask under an inert atmosphere (

  or Ar).

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- Base Addition: Add TEA (15 mmol). Cool the mixture to 0°C using an ice bath to control the exotherm.
- Acylation: Dropwise add 3-Chlorobenzoyl chloride (11 mmol) dissolved in DCM (5 mL) over 15 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 3–4 hours. Monitor via TLC (Hexane:EtOAc 3:1).
- Quenching: Quench with saturated

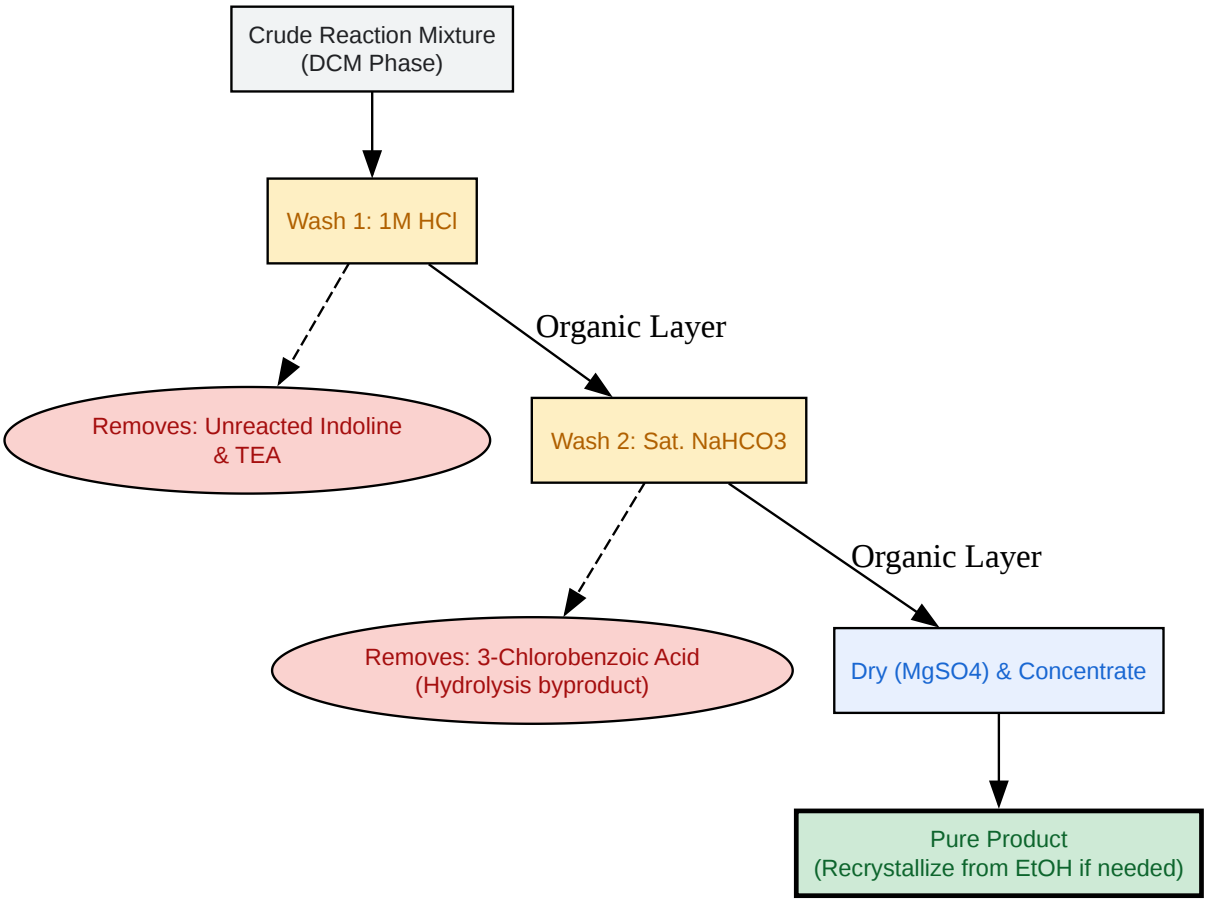
  solution.

## Analytical Validation & Purification Strategy

Ensuring the removal of unreacted amine and acid chloride is critical for biological assay reproducibility.

### Purification Logic

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Figure 2: Liquid-Liquid Extraction (LLE) workup strategy designed to isolate the neutral amide product.

## Characterization Standards

- $^1$H NMR (400 MHz, $CDCl_3$):
  - Indoline Protons: Look for two triplets (or multiplets) around

    3.1 (C3-H) and

    4.1 (C2-H). The C2 protons will be significantly deshielded due to the adjacent amide nitrogen.

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- Aromatic Region: The indoline aryl protons (

  6.9–8.2) will overlap with the 3-chlorophenyl protons. The proton at the 7-position of the indoline (closest to the amide) often shifts downfield (

  > 8.0) due to the anisotropic effect of the carbonyl group.

- LC-MS: Retention time will be significantly higher than unsubstituted indoline due to the lipophilic chlorophenyl group. Confirm

  258/260 doublet.

## Structural Biology & Pharmacophore Applications[3][5][6][10]

The **(3-Chlorophenyl)(indolin-1-yl)methanone** structure acts as a "privileged scaffold" in drug discovery, often serving as a core fragment for:

- Transient Receptor Potential (TRP) Modulators: The rigid indoline core, combined with the lipophilic "tail" (chlorophenyl), mimics the steric demand required for TRP channel antagonists (e.g., TRPV1 or TRPA1), which often feature N-aryl amide motifs [1].
- Kinase Inhibitors: Indoline amides serve as bioisosteres for indole-based kinase inhibitors. The loss of planarity in the indoline (compared to indole) allows the molecule to probe specific hydrophobic pockets in the ATP-binding site that require a "bent" conformation [2].
- Anticonvulsant Agents: Analogs of N-benzoyl indolines and related heterocycles have demonstrated efficacy in maximal electroshock (MES) seizure models, likely modulating voltage-gated sodium channels [3].

Research Recommendation: When utilizing this molecule in SAR (Structure-Activity Relationship) studies, it is recommended to screen parallel analogs with substitutions at the Indoline-5 position (e.g., F, OMe) to probe electronic effects on metabolic stability.

## References

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- 3. Synthesis, Anticonvulsant, and Antinociceptive Activity of New 3-(2-Chlorophenyl)- and 3-(3-Chlorophenyl)-2,5-dioxo-pyrrolidin-1-yl-acetamides - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(3-Chlorophenyl)(indolin-1-yl)methanone molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b404998/docs#3-chlorophenyl-indolin-1-yl-methanone-molecular-weight-and-formula]

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